

An In-depth Technical Guide to the Chemical Structure of Beryllium Acetylacetonate

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Compound of Interest

Compound Name: *Beryllium acetylacetonate*

Cat. No.: *B161873*

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Abstract

Beryllium acetylacetonate, with the chemical formula $\text{Be}(\text{C}_5\text{H}_7\text{O}_2)_2$, is a coordination complex consisting of a central beryllium ion (Be^{2+}) chelated by two acetylacetonate (acac) ligands. This guide provides a comprehensive overview of its molecular structure, including key bond lengths and angles, as determined by single-crystal X-ray diffraction and computational methods. Detailed experimental protocols for its structural determination are also presented.

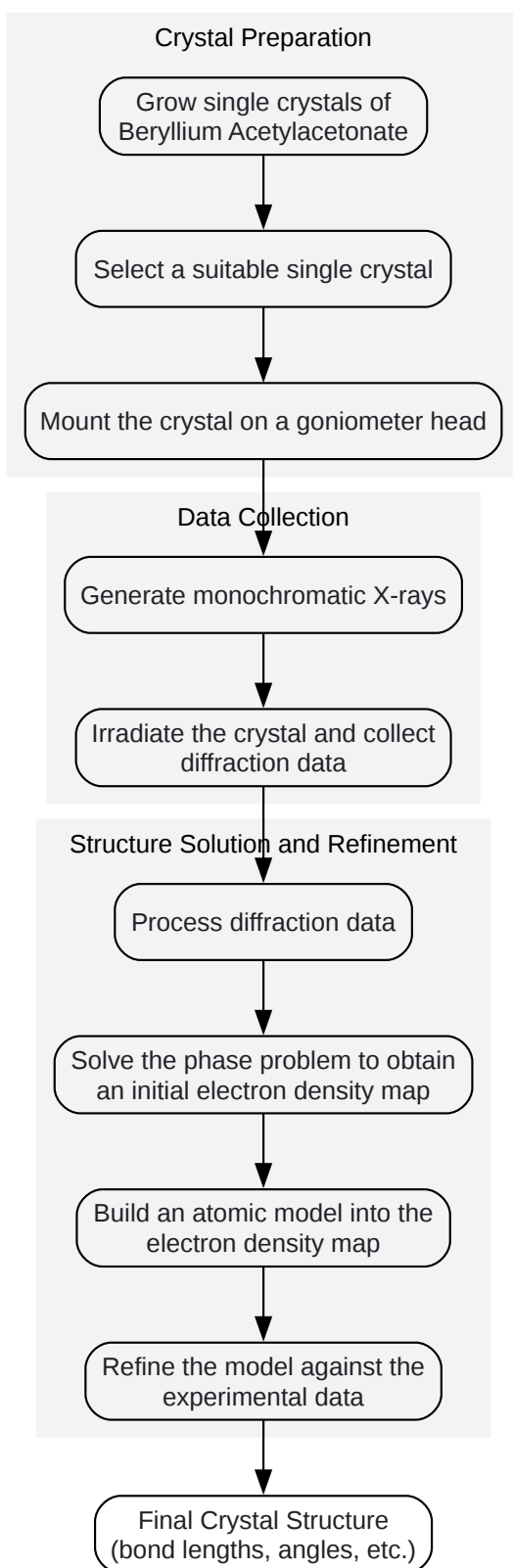
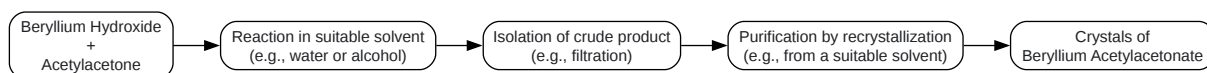
Molecular Structure and Geometry

The central beryllium atom in **beryllium acetylacetonate** is coordinated to four oxygen atoms from the two bidentate acetylacetonate ligands, resulting in a tetrahedral coordination geometry around the beryllium center.[1] The molecule crystallizes in the monoclinic crystal system.[1][2]

The acetylacetonate ligands form six-membered chelate rings with the beryllium ion. Within these rings, there is significant electron delocalization, leading to C-C and C-O bond lengths that are intermediate between single and double bonds.

Visualization of the Molecular Structure

The following diagram illustrates the tetrahedral coordination of the beryllium atom and the chelation by the two acetylacetonate ligands.



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References

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